

Dimethyl cyanocarbonimidodithioate CAS number 10191-60-3

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Compound of Interest

Compound Name:	Dimethyl cyanocarbonimidodithioate
Cat. No.:	B147598

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Core Chemical Identity and Physicochemical Properties

Dimethyl cyanocarbonimidodithioate, also known as Dimethyl N-cyanodithioiminocarbonate, is a unique chemical entity characterized by the convergence of a cyano group, an imido group, and two methylthio groups.^[1] This combination of functionalities imparts a distinct reactivity profile, making it a valuable synthon in complex organic synthesis.^{[1][2]}

Key Identifiers and Properties

Property	Value	Source(s)
CAS Number	10191-60-3	[1] [2] [3]
Molecular Formula	C ₄ H ₆ N ₂ S ₂	[1] [4]
Molecular Weight	146.23 g/mol	[5] [6]
IUPAC Name	bis(methylsulfanyl)methylidene cyanamide	[1] [7]
Synonyms	(Cyanimino)bis(methylthio)methane, Dimethyl N-cyanodithioiminocarbonate	[1] [2]
SMILES	CSC(=NC#N)SC	[1] [7]
InChI Key	IULFXBLVJIPESI-UHFFFAOYSA-N	[1] [5] [7]
Appearance	White to pale brown/yellow crystalline solid or powder. [8] [9] [10] [11]	[8] [9] [10] [11]
Melting Point	45-56 °C	[8] [9] [12]
Solubility	Slightly soluble in methanol; insoluble in water. [9] [13] [14]	[9] [13] [14]
Odor	Stench / Characteristic sulfurous odor. [8] [13] [15]	[8] [13] [15]

Spectroscopic Data

- Infrared (IR) Spectra: Key absorptions include a strong band around 2176 cm⁻¹ corresponding to the cyano group (C≡N) stretching vibration.[\[12\]](#)
- ¹H NMR (300 MHz, DMSO-d6): A singlet is observed at approximately δ 2.90 ppm, integrating to 6H, which corresponds to the two equivalent methylthio (-SCH₃) groups.[\[12\]](#)
- ¹³C NMR (75 MHz, CDCl₃): Signals appear around δ 18.8 (SCH₃), 115.3 (CN), and 186.8 (C≡N).[\[12\]](#)

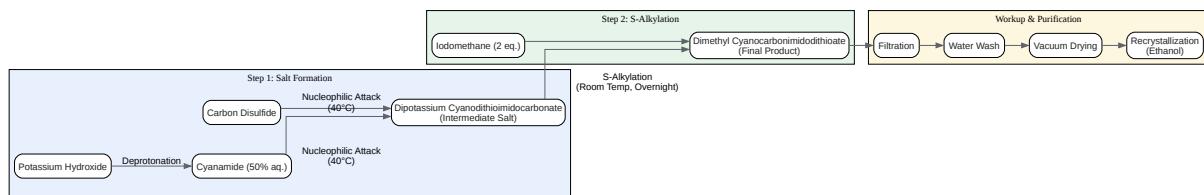
Synthesis Methodologies: A Protocol-Driven Approach

The synthesis of **Dimethyl cyanocarbonimidodithioate** can be achieved through several routes. The choice of method often depends on the availability of starting materials, desired scale, and safety considerations. A common and effective laboratory-scale synthesis starts from cyanamide.

Protocol: Synthesis from Cyanamide, Carbon Disulfide, and Iodomethane

This protocol is based on a well-established method involving the formation of a dithiocarbamate salt followed by S-alkylation.[12][16]

Causality: The reaction proceeds in two key stages. First, the nucleophilic cyanamide anion attacks the electrophilic carbon of carbon disulfide. A strong base like potassium hydroxide is crucial for deprotonating the cyanamide, initiating the reaction. The second stage involves a classic S-alkylation where the newly formed dithio-dianion acts as a nucleophile, displacing the iodide from two equivalents of iodomethane to yield the final product.

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Caption: General workflow for the synthesis of **Dimethyl cyanocarbonimidodithioate**.

Step-by-Step Methodology:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve cyanamide (0.02 mol, 50% aqueous solution) in 80 mL of deionized water.[12]
- Base Addition: To the stirred solution, add potassium hydroxide (0.04 mol) and continue stirring for 45 minutes at room temperature to ensure complete deprotonation.[12]
- Dithiocarbamate Formation: Slowly add carbon disulfide (0.02 mol) to the mixture. Heat the reaction to 40°C. Stir until the carbon disulfide has completely dissolved (approximately 2 hours), indicating the formation of the intermediate salt.[12]
- Alkylation: Cool the reaction mixture to room temperature. Add iodomethane (0.04 mol) dropwise. A precipitate will begin to form. Allow the mixture to stir overnight at room temperature to ensure complete dialkylation.[12]

- Isolation: Collect the solid precipitate by vacuum filtration.[12]
- Purification: Wash the collected solid thoroughly with deionized water to remove any remaining inorganic salts. Dry the product under vacuum.[12]
- Final Purification (Self-Validation): For high purity, recrystallize the crude product from ethanol. The purity can be confirmed by measuring the melting point (expected: 58-60°C for this specific procedure) and acquiring NMR spectra to match reference data.[12]

Chemical Reactivity and Synthetic Applications

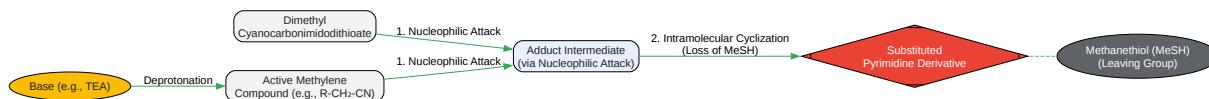
The molecule's reactivity is dominated by the electrophilic carbon atom situated between the two sulfur atoms and the nucleophilic potential of the nitrogen and sulfur atoms.[1][17] This dual reactivity makes it an exceptionally versatile building block for constructing a wide array of heterocyclic compounds, which are foundational structures in medicinal chemistry and agrochemicals.[1][17][18]

Key Applications:

- Pharmaceutical Synthesis: It is a well-documented intermediate in the synthesis of the H₂ receptor antagonist Cimetidine.[1][5] It is also used to prepare novel mercaptopyrine and thioguanine analogues with potential biological activity.[1][5]
- Heterocycle Synthesis: It serves as a precursor for a diverse range of nitrogen and sulfur-containing heterocycles, including:
 - 4-methylthiopyrazolo[1,5-a]-1,3,5-triazines[1][5][13]
 - Methylsulfanyl derivatives of azoloazines and azoloazoles[1][5][13]
 - Methylsulfanylpyrimidines[1][5][13]
 - N-aryl-6-methylsulfanyl-4-oxopyrimidine-5-carbonitriles[1][5][13]
- Agrochemicals: The compound is a key intermediate for synthesizing pesticides, including various insecticides and fungicides.[13][17][18]

Illustrative Reaction: Synthesis of a Pyrimidine Derivative

The reaction with compounds containing an active methylene group, such as cyanoacetanilides, exemplifies its utility in building complex heterocyclic systems.



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Caption: General reaction pathway for heterocycle synthesis.

This reaction typically involves an initial nucleophilic attack from the deprotonated active methylene compound onto the electrophilic carbon of the dithiocimidocarbonate, followed by an intramolecular cyclization and elimination of methanethiol (-MeSH) to form the stable aromatic pyrimidine ring.

Safety, Handling, and Toxicology

Dimethyl cyanocarbonimidodithioate is a hazardous substance that requires strict safety protocols. It is classified as toxic and corrosive.[7][8][15]

GHS Hazard Classification

Hazard Statement	Description	Classification	Source(s)
H301 / H302	Toxic / Harmful if swallowed	Acute Toxicity, Oral (Cat. 3 / 4)	[1] [7] [8]
H311	Toxic in contact with skin	Acute Toxicity, Dermal (Cat. 3)	[1] [7] [8]
H330	Fatal if inhaled	Acute Toxicity, Inhalation (Cat. 3)	[1] [7] [8]
H314	Causes severe skin burns and eye damage	Skin Corrosion / Irritation (Cat. 1B)	[1] [5] [7] [8]
H317	May cause an allergic skin reaction	Skin Sensitization (Cat. 1)	[1] [7]

Toxicological Profile: The compound is a known irritant and has been reported to cause severe dermatitis upon skin contact.[\[1\]](#)[\[5\]](#) The presence of the cyanide group means it may release toxic hydrogen cyanide under certain conditions (e.g., strong acidic hydrolysis), and its handling requires significant caution.[\[2\]](#)[\[13\]](#)

Handling and Storage Protocol

- Engineering Controls: Always handle in a well-ventilated area, preferably within a certified chemical fume hood to avoid inhalation of dust or vapors.[\[8\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[5\]](#)[\[8\]](#)
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and protective clothing to prevent any skin contact.[\[5\]](#)[\[8\]](#)
 - Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator with an appropriate cartridge (e.g., P3).[\[5\]](#)[\[8\]](#)

- Storage: Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[8][13] Keep the container tightly closed and store in a corrosives area.[8] Recommended storage is under an inert atmosphere (e.g., nitrogen) at 2°C - 8°C.
- Spill & Disposal: In case of a spill, evacuate the area. Avoid creating dust. Sweep up the material and place it into a suitable, labeled container for disposal.[8] Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8][15]

Conclusion

Dimethyl cyanocarbonimidodithioate (CAS 10191-60-3) is a cornerstone intermediate in modern organic synthesis. Its unique molecular architecture provides a reliable and versatile platform for the construction of complex, high-value molecules for the pharmaceutical and agrochemical industries. While its reactivity is its greatest asset, it also necessitates a thorough understanding of its hazardous properties and adherence to rigorous safety protocols. This guide provides the foundational knowledge for scientists to harness the synthetic potential of this compound safely and effectively.

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